

Safety, handling, and storage of 2-Cyclopentylethanol.

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An In-depth Technical Guide to **2-Cyclopentylethanol**: Safety, Handling, and Storage

This guide provides comprehensive safety, handling, and storage information for **2-Cyclopentylethanol**, intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

2-Cyclopentylethanol is a primary alcohol with the molecular formula C₇H₁₄O.^[1] It is a colorless liquid under standard conditions.^[2] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Cyclopentylethanol**

Property	Value	Source
Molecular Formula	C7H14O	[1] [3] [4] [5] [6]
Molecular Weight	114.19 g/mol	[1] [3] [4] [6] [7]
CAS Number	766-00-7	[1] [4] [5] [6] [7] [8]
Appearance	Colorless Liquid	[2] [8]
Boiling Point	174.4 ± 8.0 °C at 760 mmHg	[1] [3]
Flash Point	70.4 ± 8.6 °C	[1] [3]
Density	0.9 ± 0.1 g/cm³	[1] [3]
Vapor Pressure	0.4 ± 0.7 mmHg at 25°C	[1] [3]
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and diethyl ether.	[1]
logP _{oct/wat} (Octanol/Water Partition Coefficient)	1.559	[7]
Refractive Index	1.460	[1] [3]

Safety and Hazard Information

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.

GHS Classification

There are some discrepancies in the classification of **2-Cyclopentylethanol**. While some sources indicate it is not classified, the more prevalent classification is as a combustible liquid. [\[3\]](#)[\[8\]](#)[\[9\]](#)

Table 2: GHS Hazard Classification for **2-Cyclopentylethanol**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid

GHS Label Elements

Table 3: GHS Label Elements for **2-Cyclopentylethanol**

Element	Description
Pictogram	No pictogram is required for this classification.
Signal Word	Warning
Hazard Statements	H227: Combustible liquid
Precautionary Statements	Prevention:P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[8][9]P280: Wear protective gloves/protective clothing/eye protection/face protection.[8][9]Response:P370 + P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish. [8][9]Storage:P403 + P235: Store in a well-ventilated place. Keep cool.[8][9]Disposal:P501: Dispose of contents/container to an approved waste disposal plant.[8][9]

Toxicological Information

Comprehensive toxicological data for **2-Cyclopentylethanol** is not readily available. Most safety data sheets indicate that no specific data has been generated.[9][10] Therefore, the product should be handled with the care due to a chemical with unknown toxicological properties. It is noted that the product contains no substances which at their given concentration are considered to be hazardous to health.[8][9]

Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of **2-Cyclopentylethanol** and ensuring the safety of laboratory personnel.

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted to determine the appropriate PPE for the specific laboratory operations involving **2-Cyclopentylethanol**.[\[11\]](#)

Table 4: Recommended Personal Protective Equipment

Protection Type	Recommendation
Eye/Face Protection	Safety glasses with side-shields or goggles are recommended. [3] A face shield may be required for situations with a higher risk of splashing. [3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [9]
Hand Protection	Protective gloves should be worn. [3]
Respiratory Protection	Under normal use conditions with adequate ventilation, no respiratory protection is typically needed. [9] For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary. [9]

Storage Conditions

Store **2-Cyclopentylethanol** in a dry, cool, and well-ventilated place.[\[3\]](#)[\[9\]](#) Keep containers tightly closed and away from heat, sparks, and open flames.[\[8\]](#)[\[9\]](#)

Emergency Procedures

In the event of an emergency, follow the procedures outlined below.

First Aid Measures

Table 5: First Aid Procedures for **2-Cyclopentylethanol** Exposure

Exposure Route	First Aid Measure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[8][9]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[8][9]
Inhalation	Remove to fresh air. Get medical attention if symptoms occur.[8][9]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[8][9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[3][9] Water mist can be used to cool closed containers.[9]
- Specific Hazards: The material is combustible and containers may explode when heated.[9] Thermal decomposition can lead to the release of irritating gases and vapors.[9]
- Protective Equipment: In case of a fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[9]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition and take precautionary measures against static discharges.[9]
- Environmental Precautions: The substance should not be released into the environment.[9]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., dry sand or earth) and place it in a chemical waste container.

Experimental Protocols

While specific experimental data for **2-Cyclopentylethanol** is limited, the following are examples of standard methodologies that would be used to determine its key properties.

Table 6: Standard Experimental Protocols

Property	Standard Method (Example)	Brief Description
Flash Point	ASTM D93 (Pensky-Martens Closed Cup Tester)	The sample is heated at a slow, constant rate with continuous stirring. A test flame is systematically introduced into the cup. The flash point is the lowest temperature at which the application of the test flame causes the vapor above the sample to ignite.
Boiling Point	OECD Guideline 103	This method involves distilling the substance to determine the boiling temperature range. The temperature is measured when the liquid and vapor phases are in equilibrium at a given pressure.
Acute Oral Toxicity	OECD Guideline 423 (Acute Toxic Class Method)	A stepwise procedure with the use of a minimal number of animals per step. The outcome of each step determines the next step, allowing for classification and hazard labeling.
Skin Irritation	OECD Guideline 404 (Acute Dermal Irritation/Corrosion)	The substance is applied to the skin of experimental animals. The degree of irritation is assessed at specific intervals.

Eye Irritation

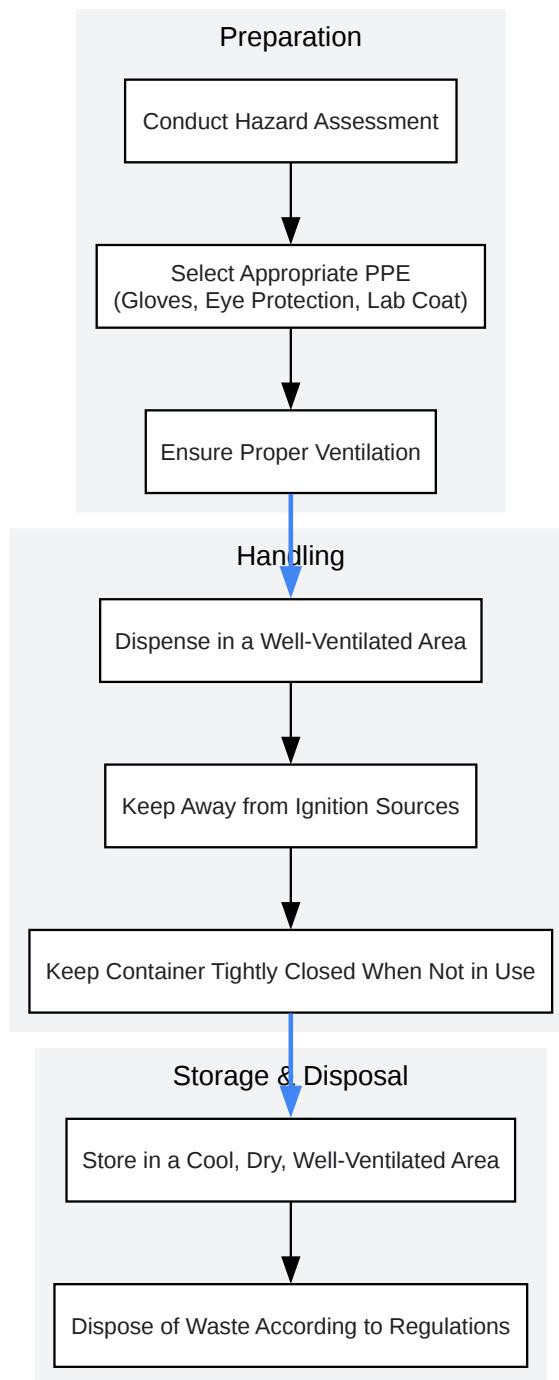
OECD Guideline 405 (Acute
Eye Irritation/Corrosion)

The substance is applied to the eye of an experimental animal. The effects on the cornea, iris, and conjunctiva are observed and scored.

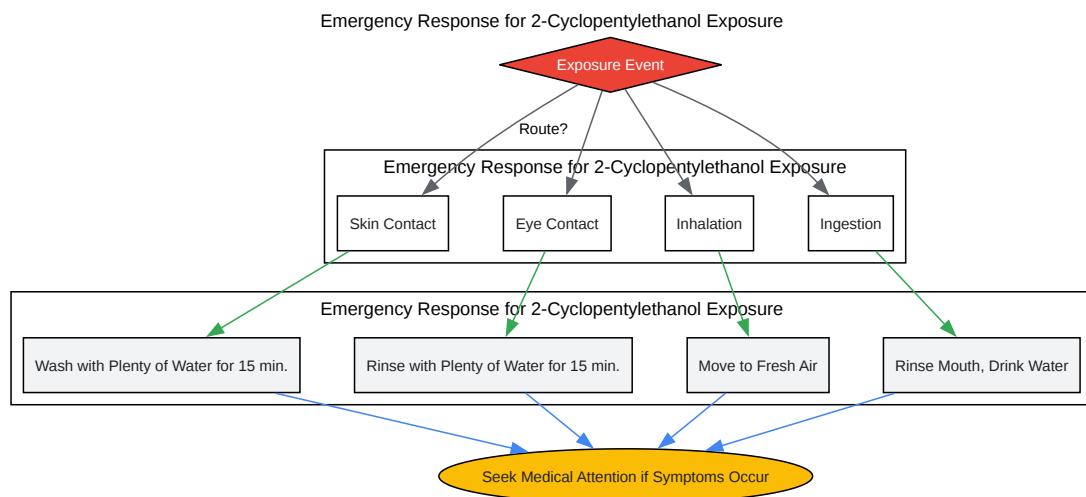
Visualized Workflows

The following diagrams illustrate key logical workflows for the safe handling and management of **2-Cyclopentylethanol**.

Safe Handling Workflow for 2-Cyclopentylethanol

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Caption: Logical workflow for the safe handling of **2-Cyclopentylethanol**.

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Caption: Decision-making workflow for responding to an exposure event.

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